

Physical properties of Dimethyl Phenylpropanol such as boiling point and solubility

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Compound of Interest

Compound Name: *Dimethyl Phenylpropanol*

Cat. No.: *B083944*

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An In-Depth Technical Guide to the Physical Properties of 2,2-Dimethyl-3-phenylpropanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of 2,2-dimethyl-3-phenylpropanol (CAS 13351-61-6), with a focus on its boiling point and solubility. The information herein is intended to support research, development, and formulation activities.

Core Physical Properties

2,2-Dimethyl-3-phenylpropanol is a colorless liquid that may partially solidify at room temperature.^{[1][2]} It is recognized for its fine, floral, lily-of-the-valley fragrance note.^{[1][2]}

Quantitative Data Summary

The following tables summarize the key physical properties of 2,2-dimethyl-3-phenylpropanol.

Table 1: Boiling Point of 2,2-Dimethyl-3-phenylpropanol

Property	Value	Conditions	Source
Boiling Point	~251.73 °C	Atmospheric Pressure (Estimate)	[1] [3]
Boiling Point	~246 °C	Atmospheric Pressure (Estimate)	[4]
Boiling Point	125.55 °C	0.020 bar (Reduced Pressure)	[5]

Table 2: Solubility of 2,2-Dimethyl-3-phenylpropanol

Solvent	Solubility (g/L)	Temperature (°C)	Source
Water	1.49	20	[1] [3]
Water	1.09	25	[4]
Ethanol	677.86	25	[4]
Methanol	396.74	25	[4]
Isopropanol	616.81	25	[4]
n-Propanol	613.85	25	[4]
n-Butanol	614.46	25	[4]
Isobutanol	477.01	25	[4]
Acetone	520.93	25	[4]
Ethyl Acetate	479.96	25	[4]
Toluene	168.64	25	[4]
Acetonitrile	451.41	25	[4]
Dimethylformamide (DMF)	438.48	25	[4]
1,4-Dioxane	560.53	25	[4]

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the boiling point and solubility of organic compounds like 2,2-dimethyl-3-phenylpropanol.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^{[6][7]} A common laboratory method for determining the boiling point of a small quantity of an organic liquid involves a Thiele tube or an aluminum block apparatus.^{[6][8]}

Materials:

- Fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., aluminum block heater or Thiele tube with heating oil)
- Sample of the organic liquid

Procedure:

- A small amount of the organic liquid is placed into a fusion tube.^[6]
- A capillary tube, sealed at one end, is placed into the fusion tube with the open end submerged in the liquid.^{[6][8]}
- The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.^[6]
- The entire assembly is heated slowly and uniformly.^[6]
- As the temperature rises, air trapped in the capillary tube will slowly exit.
- When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.^[6] The temperature at this point is recorded.

Determination of Solubility

Solubility tests are fundamental in characterizing an organic compound and can indicate the presence of polar functional groups and provide insights into molecular size.^{[9][10]}

Materials:

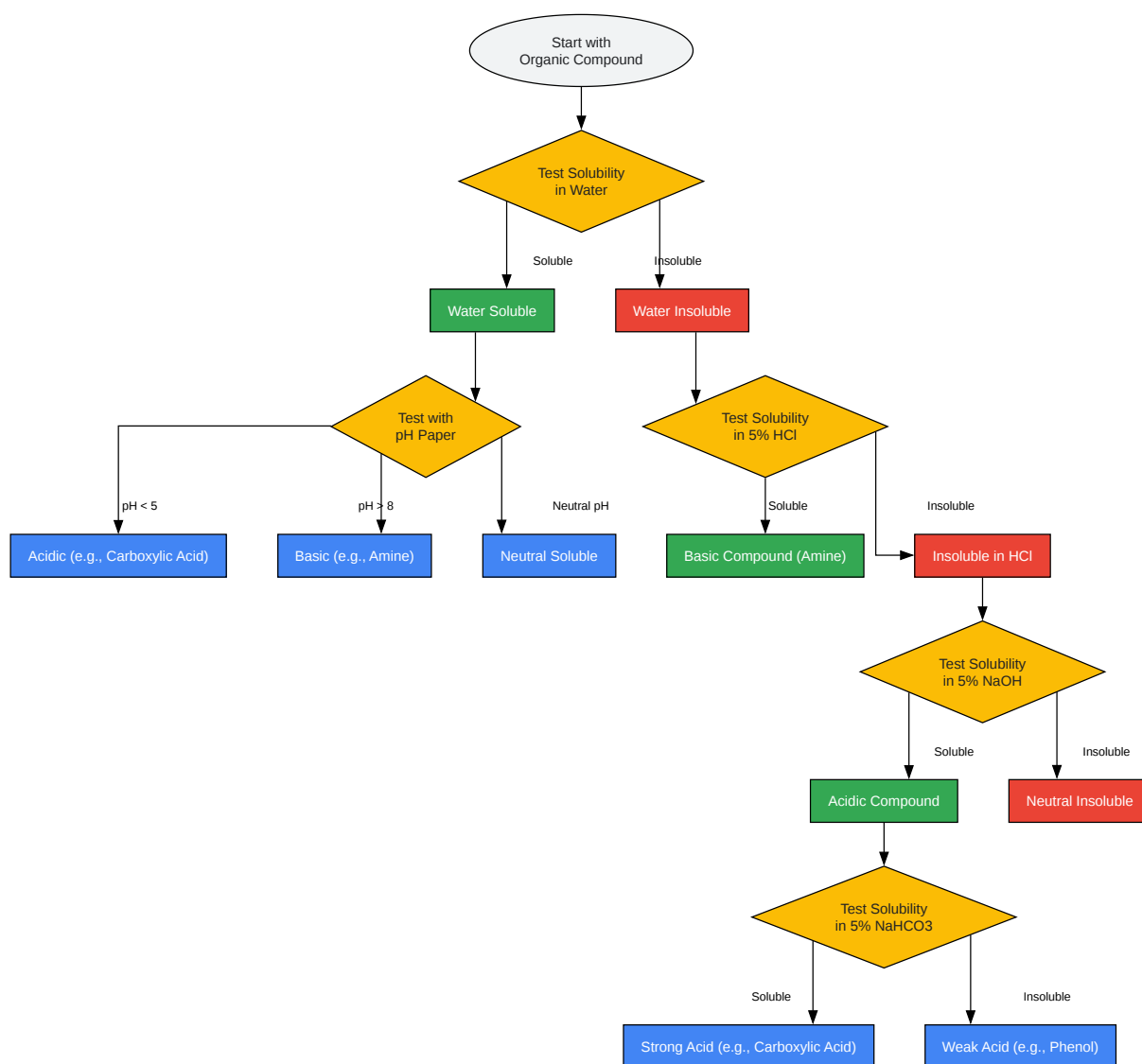
- Test tubes
- Spatula or graduated pipettes
- Vortex mixer or stirring rod
- Sample of the organic compound
- A range of solvents (e.g., water, 5% NaOH, 5% NaHCO₃, 5% HCl, organic solvents)

Procedure:

- A small, measured amount of the compound (e.g., 25 mg of solid or 0.05 mL of liquid) is placed in a test tube.^[9]
- A specific volume of the chosen solvent (e.g., 0.75 mL) is added in portions.^[9]
- The mixture is agitated vigorously for a set period, typically 60 seconds.^[11]
- The compound is classified as "soluble" if it dissolves completely or if only a few granules remain.^[11] It is deemed "insoluble" if it does not appear to dissolve.
- If the compound is soluble in water, its acidity or basicity can be tested with litmus or pH paper.^{[10][12]}
- For water-insoluble compounds, subsequent tests in acidic (5% HCl) and basic (5% NaOH, 5% NaHCO₃) solutions can reveal the presence of basic or acidic functional groups, respectively.^{[9][12]}

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for determining the solubility characteristics of an organic compound.



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Caption: Workflow for solubility and functional group classification.

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References

- 1. 2,2-Dimethyl-3-phenyl-1-propanol Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- 2. 2,2-Dimethyl-3-phenyl-1-propanol | 13351-61-6 [chemicalbook.com]
- 3. $\hat{1}\pm, \hat{1}\pm$ -Dimethyl-3-phenyl propanol [chembk.com]
- 4. scent.vn [scent.vn]
- 5. 2,2-dimethyl-3-phenylpropanol [webbook.nist.gov]
- 6. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 7. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 8. byjus.com [byjus.com]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. www1.udel.edu [www1.udel.edu]
- 11. chem.ws [chem.ws]
- 12. scribd.com [scribd.com]
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